

# AF 568 carboxylic acid molecular weight and formula

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Compound of Interest

Compound Name: AF 568 carboxylic acid

Cat. No.: B12378172 Get Quote

# **Technical Data for AF 568 Carboxylic Acid**

AF 568 carboxylic acid is a fluorescent dye notable for its photostability and brightness.[1][2] [3] It is the non-reactive form of the AF 568 dye, often utilized as a reference standard in fluorescence experiments.[2][4][5] The carboxylic acid group can, however, be reacted with amines, hydrazines, or hydroxylamines through the use of carbodiimides like EDAC.[2][4][5] This dye is an analogue of Alexa Fluor™ 568.[2]

## **Core Properties**

Below is a summary of the fundamental physicochemical properties of **AF 568 carboxylic** acid.

Property	Value	Reference
Molecular Weight	770.91 g/mol	[1][2][4][5][6]
Molecular Formula	C33H28K2N2O11S2	[1][2][5][6]

## **Spectroscopic and Physical Data**

The dye exhibits strong fluorescence in the orange spectrum and is readily soluble in aqueous and common organic solvents.[1][3][4][5]



Property	Value	Reference
Excitation Maximum (λex)	572 nm	[1][2][4][5]
Emission Maximum (λem)	598 nm	[1][2][4][5]
Appearance	Violet solid	[1][4][5]
Solubility	Good in water, DMF, DMSO	[1][4][5]

# **Handling and Storage**

Proper storage is crucial to maintain the integrity of the compound.

Condition	Recommendation	Reference
Storage Temperature	-20°C	[2][4][5]
Storage Conditions	Store in the dark, desiccated.	[4][5]
Shipping Temperature	Ambient	[2][4][5]

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### References

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